

Spectroscopic and Structural Analysis of Petroselaidyl Methane Sulfonate: A Technical Guide

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Compound of Interest

Compound Name: *Petroselaidyl methane sulfonate*

Cat. No.: *B15548458*

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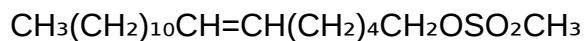
Introduction

Petroselaidyl methane sulfonate is the methanesulfonate ester of petroselinic alcohol. It is characterized by a long C18 alkyl chain containing a cis-double bond at the 6th position. While direct experimental spectroscopic data for this specific compound is not readily available in public databases, this guide provides a detailed overview of its expected spectroscopic characteristics based on the analysis of structurally similar long-chain alkyl methanesulfonates. This document is intended for researchers and professionals in the fields of chemistry and drug development, offering a predictive guide to its NMR, IR, and MS data, along with generalized experimental protocols for its characterization.

Chemical Structure

Petroselaidyl methane sulfonate is derived from petroselinic acid ((Z)-octadec-6-enoic acid). The carboxylic acid is reduced to the corresponding alcohol (petroselinic alcohol or (Z)-octadec-6-en-1-ol), which is then esterified with methanesulfonyl chloride to yield the final product.

The chemical structure is as follows:



Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Petroselaidyl methane sulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data for **Petroselaidyl Methane Sulfonate**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~5.35	m	2H	-CH=CH-
~4.20	t	2H	-CH ₂ -OSO ₂ -
~3.00	s	3H	CH ₃ -SO ₂ -
~2.05	m	4H	-CH ₂ -CH=CH-CH ₂ -
~1.75	p	2H	-CH ₂ -CH ₂ -OSO ₂ -
~1.2-1.4	m	20H	-(CH ₂) ₁₀ -
~0.88	t	3H	CH ₃ -CH ₂ -

Table 2: Predicted ^{13}C NMR Data for **Petroselaidyl Methane Sulfonate**

Chemical Shift (ppm)	Assignment
~130	-CH=CH-
~70	-CH ₂ -OSO ₂ -
~37	CH ₃ -SO ₂ -
~32	-CH ₂ - (alpha to CH ₃)
~29-30	-(CH ₂) _n - (bulk methylene)
~27	-CH ₂ -CH=
~25	-CH ₂ -CH ₂ -OSO ₂ -
~22	-CH ₂ -CH ₃
~14	CH ₃ -CH ₂ -

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Petroselaidyl Methane Sulfonate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3005	Medium	=C-H stretch (alkene)
2925, 2855	Strong	C-H stretch (alkane)
~1655	Weak	C=C stretch (cis-alkene)
1465	Medium	C-H bend (alkane)
1350, 1175	Strong	S=O asymmetric and symmetric stretch (sulfonate)
~970	Medium	S-O-C stretch

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Petroselaidyl Methane Sulfonate**

m/z	Ion	Fragmentation Pathway
$[M+Na]^+$	Molecular Ion + Sodium	Parent molecule with sodium adduct
$[M-CH_3SO_3]^+$	$[C_{18}H_{35}]^+$	Loss of the methanesulfonate group
97	$[CH_3SO_4]^-$	Methanesulfonate anion (in negative ion mode)
Various	Alkyl fragments	Cleavage along the alkyl chain

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data for a long-chain alkyl methanesulfonate like **Petroselaidyl methane sulfonate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in about 0.6 mL of a deuterated solvent (e.g., $CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Use a high-resolution NMR spectrometer, typically operating at a frequency of 400 MHz or higher for 1H NMR.
- **1H NMR Acquisition:**
 - Acquire a standard one-dimensional 1H NMR spectrum.
 - Typical parameters: spectral width of 12-16 ppm, pulse angle of 30-45 degrees, relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- Typical parameters: spectral width of 200-220 ppm, pulse angle of 45 degrees, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C .
- Data Processing: Process the raw data (Free Induction Decay - FID) using appropriate software. This involves Fourier transformation, phase correction, baseline correction, and integration of the signals.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Neat Liquid: If the sample is a liquid, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
 - Solid: If the sample is a solid, prepare a KBr pellet by grinding a small amount of the sample with dry KBr powder and pressing it into a transparent disk.
 - ATR: Alternatively, use an Attenuated Total Reflectance (ATR) accessory, which requires placing a small amount of the sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample holder (or clean ATR crystal).
 - Record the sample spectrum over a typical range of $4000\text{-}400\text{ cm}^{-1}$.
 - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- Data Processing: The software automatically subtracts the background spectrum from the sample spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

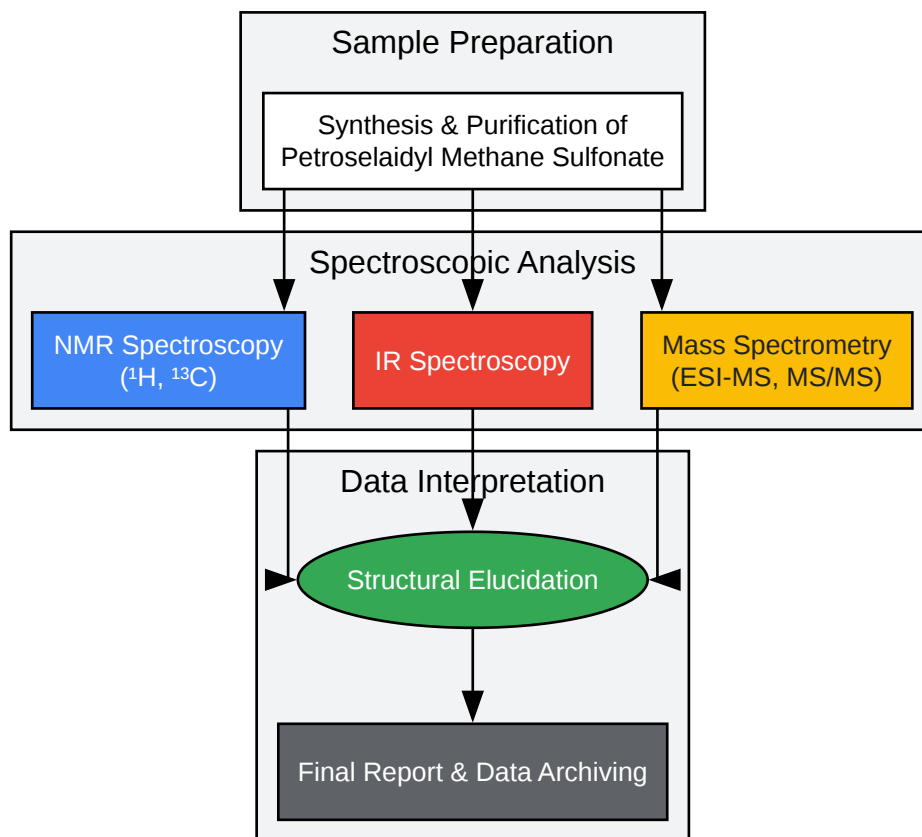
- Sample Preparation: Dissolve a small amount of the sample (typically $<1\text{ mg/mL}$) in a suitable solvent (e.g., methanol, acetonitrile, or a mixture with water).

- Instrumentation: Use a mass spectrometer equipped with an appropriate ionization source. Electrospray ionization (ESI) is well-suited for this type of molecule.
- Acquisition:
 - Introduce the sample solution into the ion source via direct infusion or through a liquid chromatography (LC) system.
 - Acquire mass spectra in both positive and negative ion modes.
 - For positive ion mode, look for the protonated molecule $[M+H]^+$ or adducts like $[M+Na]^+$.
 - For negative ion mode, look for the deprotonated molecule $[M-H]^-$ or characteristic fragment ions.
 - To obtain fragmentation patterns for structural elucidation, perform tandem mass spectrometry (MS/MS) by selecting the parent ion and subjecting it to collision-induced dissociation (CID).
- Data Analysis: Analyze the resulting mass spectra to determine the molecular weight and identify characteristic fragment ions that confirm the structure.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the complete spectroscopic characterization of a novel compound like **Petroselaidyl methane sulfonate**.

Workflow for Spectroscopic Characterization



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Caption: A flowchart illustrating the process of synthesizing, analyzing, and characterizing a chemical compound.

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